

An In-depth Technical Guide to the Chemical Properties of 5,7-Dimethylundecane

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Compound of Interest

Compound Name: 5,7-Dimethylundecane

Cat. No.: B100999

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known chemical and physical properties of **5,7-Dimethylundecane**. Due to its nature as a specific branched alkane, publicly available experimental data is limited. This document consolidates the existing information from chemical databases and furnishes detailed, standard experimental protocols for the determination of its key properties. This guide is intended to be a foundational resource for professionals requiring information on **5,7-Dimethylundecane** for research, synthesis, or formulation purposes.

Introduction

5,7-Dimethylundecane is a branched-chain saturated hydrocarbon belonging to the alkane family. Its structure consists of an eleven-carbon (undecane) backbone with two methyl group substituents at the 5th and 7th positions. Like other alkanes, it is a nonpolar molecule, which dictates many of its physical and chemical properties. Alkanes are generally characterized by their low reactivity, serving primarily as solvents, lubricants, and fuels. Understanding the specific properties of branched alkanes like **5,7-Dimethylundecane** is crucial for applications where precise physical characteristics, such as viscosity, boiling point, and solubility, are paramount.

Chemical Identity and Core Properties

The fundamental identifiers and properties of **5,7-Dimethylundecane** are summarized below. It is important to note that while core identifiers are well-established, specific experimental data for physical properties such as boiling point, melting point, density, and solubility are not readily available in public chemical databases.

Property	Value	Source
IUPAC Name	5,7-Dimethylundecane	
Molecular Formula	C ₁₃ H ₂₈	[1]
Molecular Weight	184.36 g/mol	[1]
CAS Number	17312-83-3	[1]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility in Water	Predicted to be insoluble	
Solubility in Organic Solvents	Predicted to be soluble in nonpolar solvents	[2]

Experimental Protocols for Property Determination

For researchers needing to ascertain the precise physical properties of **5,7-Dimethylundecane**, the following standard experimental protocols are recommended.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for small quantities of liquid samples.

Apparatus:

- Thiele tube

- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heat-stable fluid (e.g., mineral oil or silicone oil)
- Bunsen burner or heating mantle
- Stand and clamp

Procedure:

- A few drops of **5,7-Dimethylundecane** are placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube containing the heating fluid, ensuring the side arm is properly positioned for convection heating.
- The Thiele tube is gently heated at the side arm.^[3]
- As the temperature rises, air trapped in the capillary tube will expand and escape as bubbles.
- Heating is continued until a continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[4]

Determination of Melting Point (Capillary Method)

As **5,7-Dimethylundecane** is a liquid at room temperature, this protocol would be applicable if the substance is solid at lower temperatures.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle (if the sample needs to be solidified and powdered)

Procedure:

- If the sample is liquid, it should be cooled until it solidifies and then finely powdered.
- A small amount of the powdered sample is packed into the sealed end of a capillary tube to a depth of 2-3 mm.[\[5\]](#)
- The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb.
- The assembly is placed in the melting point apparatus.
- The sample is heated slowly, at a rate of approximately 1-2°C per minute as the expected melting point is approached.[\[6\]](#)
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted. A pure compound will have a sharp melting range of 0.5-1°C.[\[7\]](#)

Determination of Density (Hydrometer or Digital Density Meter Method)

Using a Digital Density Meter (ASTM D4052):[\[8\]](#)

- Calibrate the digital density meter with dry air and deionized water.

- Equilibrate the sample of **5,7-Dimethylundecane** to the desired measurement temperature.
- Inject the sample into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the U-tube filled with the sample and calculates the density.
- Record the density reading, typically in g/cm³ or kg/m³.

Using a Hydrometer (ASTM D1657):[\[1\]](#)[\[9\]](#)[\[10\]](#)

- Place a sample of **5,7-Dimethylundecane** in a clear, cylindrical container of appropriate size.
- Gently lower a calibrated hydrometer into the liquid until it floats freely.
- Ensure the hydrometer is not in contact with the sides of the container.
- Read the density from the scale on the hydrometer stem at the point where the surface of the liquid meets the stem.
- Simultaneously, measure the temperature of the liquid, as density is temperature-dependent.

Determination of Solubility

Qualitative Solubility Test:

- To test for solubility in water, add approximately 0.1 mL of **5,7-Dimethylundecane** to 3 mL of water in a test tube. Shake the mixture vigorously for one minute. Observe if a single homogeneous phase is formed (soluble) or if two distinct layers remain (insoluble). Given its nonpolar nature, it is expected to be insoluble in water.[\[2\]](#)
- To test for solubility in organic solvents, repeat the above procedure using solvents of varying polarity, such as ethanol, acetone, hexane, and toluene. **5,7-Dimethylundecane** is expected to be soluble in nonpolar organic solvents like hexane and toluene.[\[2\]](#)[\[11\]](#)

Spectroscopic Data

While a full suite of spectroscopic data is not widely published, mass spectrometry data is available.

Mass Spectrometry: The mass spectrum of **5,7-Dimethylundecane** is available through the NIST WebBook. This data is crucial for the identification and structural elucidation of the compound, typically showing fragmentation patterns characteristic of branched alkanes.

Logical Relationships and Visualization

The chemical and physical properties of **5,7-Dimethylundecane** are direct consequences of its molecular structure. The following diagram illustrates this relationship.

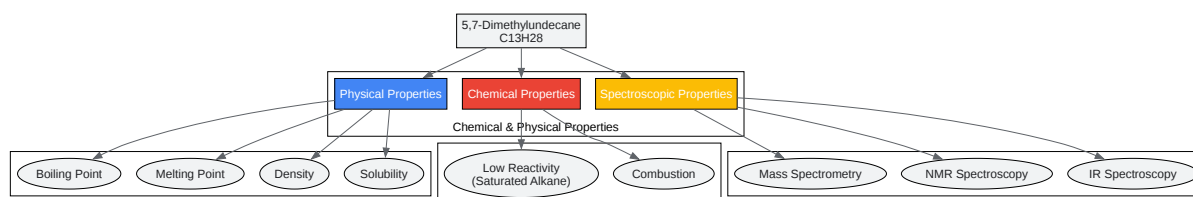


Figure 1: Relationship between Structure and Properties of 5,7-Dimethylundecane

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Figure 1: Structure-Property Relationship

Conclusion

5,7-Dimethylundecane is a specific branched alkane for which detailed experimental data is not extensively documented in public databases. This guide provides the foundational chemical identity of the molecule and outlines standard, reliable experimental protocols for determining its key physical properties. The provided information and methodologies serve as a valuable

resource for scientists and researchers working with this compound, enabling them to generate the necessary data for their specific applications. The low reactivity and nonpolar nature, characteristic of alkanes, are the primary determinants of its chemical behavior.

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